

# Resolvin E1: A Comprehensive Technical Guide to its Mechanism of Action in Inflammation

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Resolvin E1** (RvE1) is a specialized pro-resolving mediator (SPM) derived from the omega-3 fatty acid eicosapentaenoic acid (EPA).[1][2][3] It plays a crucial role in the active resolution of inflammation, a process once thought to be passive. Unlike traditional anti-inflammatory drugs that primarily block pro-inflammatory signals, RvE1 and other SPMs actively orchestrate the return to tissue homeostasis.[4][5] This technical guide provides an in-depth exploration of the core mechanisms of action of RvE1 in inflammation, focusing on its receptor interactions, signaling pathways, and effects on key immune cells.

## **Core Mechanism of Action**

RvE1 exerts its potent pro-resolving and anti-inflammatory effects primarily through its interaction with two distinct G protein-coupled receptors (GPCRs): ChemR23 (also known as ERV1 or CMKLR1) and BLT1, the leukotriene B4 receptor.[2][6][7][8] The differential expression of these receptors on various immune cells allows RvE1 to modulate a wide range of inflammatory responses with high specificity.

## **Receptor Interactions and Signaling Pathways**

1. ChemR23/ERV1 Signaling:

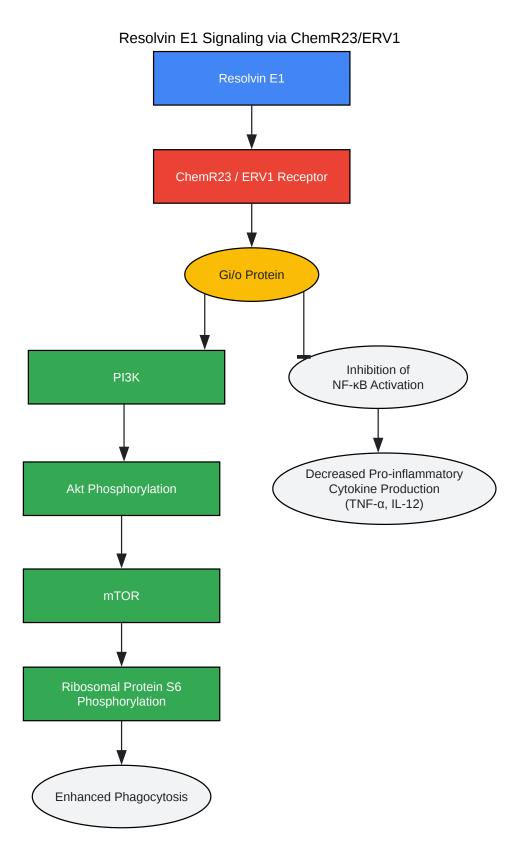




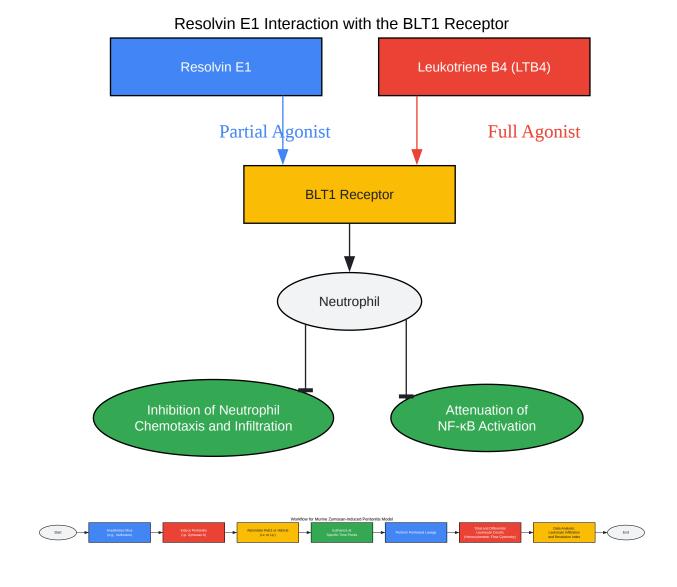


ChemR23 is considered the primary receptor for RvE1 and is highly expressed on macrophages and dendritic cells.[9] Upon binding to ChemR23, RvE1 initiates a signaling cascade that leads to several key anti-inflammatory and pro-resolving outcomes.[10][11][12] [13] This includes the inhibition of pro-inflammatory cytokine production, such as TNF-α and IL-12, and the enhancement of phagocytosis of apoptotic neutrophils and cellular debris by macrophages.[14][15][16] The signaling cascade involves the phosphorylation of Akt and the ribosomal protein S6, which are crucial for these cellular responses.[10]









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## Foundational & Exploratory





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